

# Unveiling the Function of ERRα: A Technical Guide to the Chemical Probe DS45500853

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### Introduction

Estrogen-related receptor alpha (ERR $\alpha$ ), an orphan nuclear receptor, is a key regulator of cellular metabolism, mitochondrial biogenesis, and has been implicated in the progression of various diseases, including metabolic disorders and cancer.[1][2] Unlike typical nuclear receptors, ERR $\alpha$  is constitutively active and its function is primarily modulated by its interaction with coactivators, such as peroxisome proliferator-activated receptor-gamma coactivator-1 alpha (PGC-1 $\alpha$ ), and corepressors, like the receptor-interacting protein 140 (RIP140).[3][4] The development of chemical probes to modulate ERR $\alpha$  activity is crucial for dissecting its complex signaling pathways and validating it as a therapeutic target. This technical guide focuses on **DS45500853**, a potent agonist of ERR $\alpha$ , providing a comprehensive overview of its biochemical and cellular characterization, detailed experimental protocols, and a visual representation of the associated signaling pathways and experimental workflows.[5][6]

## **Data Presentation**

The following tables summarize the quantitative data for the characterization of **DS45500853** as an ERR $\alpha$  agonist.

Table 1: Biochemical Activity of **DS45500853** 



Assay Type	Descripti on	Target	Condition s	Paramete r	Value	Referenc e
Corepress or Binding Assay	Inhibition of the binding between RIP140 corepresso r peptide and the ERRa ligand-binding domain (LBD).	Human ERRα LBD	10 nM RIP140 peptide, 1.2 μM GST-ERRα LBD	IC50	0.80 μΜ	[5][7]

Table 2: Cellular Activity of DS45500853

Assay Type	Descripti on	Cell Line	Condition s	Paramete r	Value	Referenc e
Luciferase Reporter Assay	Activation of the transcriptio nal activity of fulllength ERRα.	MG63	18 hours of incubation with DS455008	EC50	5.4 μΜ	[5]

# **Experimental Protocols**

Detailed methodologies for the key experiments cited are provided below. These protocols are intended to serve as a guide for researchers working with **DS45500853** and other ERR $\alpha$  modulators.

## **RIP140 Corepressor Binding Assay**



This assay quantifies the ability of a compound to disrupt the interaction between the ERRα Ligand Binding Domain (LBD) and the corepressor protein RIP140.

#### Materials:

- GST-tagged human ERRα LBD
- Biotinylated RIP140 peptide
- Streptavidin-coated plates
- Assay buffer (e.g., PBS with 0.1% BSA)
- o DS45500853
- Detection reagent (e.g., time-resolved fluorescence)

#### Procedure:

- Coat streptavidin plates with biotinylated RIP140 peptide (10 nM) and incubate for 1 hour at room temperature.
- Wash the plates to remove unbound peptide.
- Prepare serial dilutions of DS45500853 in assay buffer.
- $\circ$  Add the diluted compound and GST-ERR $\alpha$  LBD (1.2  $\mu$ M) to the wells.
- Incubate for 1 hour at room temperature to allow for binding.
- Wash the plates to remove unbound ERRα LBD.
- Add an anti-GST antibody conjugated to a fluorescent probe.
- Incubate for 1 hour at room temperature.
- Wash the plates and measure the signal using a suitable plate reader.



 Calculate the IC50 value by plotting the percentage of inhibition against the compound concentration.

## **ERRα Luciferase Reporter Gene Assay**

This cell-based assay measures the ability of a compound to activate the transcriptional activity of ERRα.

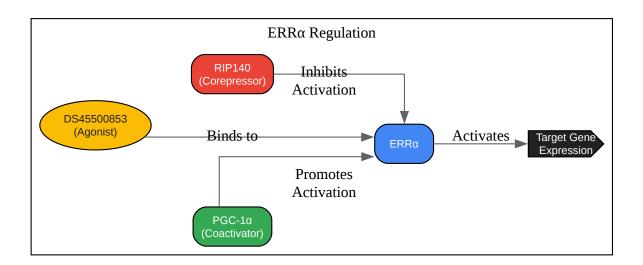
- Materials:
  - MG63 cells (or other suitable cell line)
  - Expression vector for full-length human ERRα
  - Luciferase reporter plasmid with ERRα response elements (ERREs)
  - Transfection reagent
  - Cell culture medium
  - o DS45500853
  - Luciferase assay reagent
  - Luminometer
- Procedure:
  - Co-transfect MG63 cells with the ERRα expression vector and the ERRE-luciferase reporter plasmid.
  - Plate the transfected cells in a 96-well plate and allow them to adhere overnight.
  - Prepare serial dilutions of **DS45500853** in cell culture medium.
  - Treat the cells with the diluted compound and incubate for 18 hours.
  - Lyse the cells and add the luciferase assay reagent.



- Measure the luminescence using a luminometer.
- Calculate the EC50 value by plotting the fold activation against the compound concentration.

# **Mandatory Visualization**

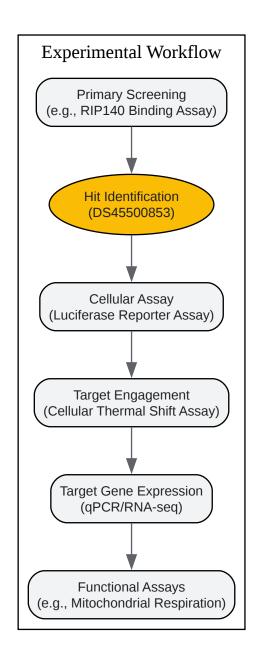
The following diagrams were generated using the DOT language to illustrate key concepts related to **DS45500853** and ERRα function.



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Caption: Mechanism of action of **DS45500853** as an ERRα agonist.

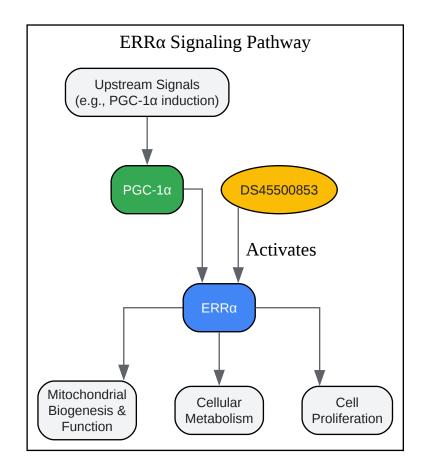




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Caption: Workflow for characterizing a novel ERR $\alpha$  agonist.





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Caption: Simplified ERRα signaling pathway activated by **DS45500853**.

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